

Determining Felbamate Concentration in Brain Tissue Using Felbamate-d5 as an Internal Standard

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Compound of Interest

Compound Name: Felbamate-d5

Cat. No.: B15141199

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Application Note and Protocol

This document provides a detailed methodology for the quantitative analysis of Felbamate in brain tissue samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Felbamate-d5** as an internal standard. This method is intended for researchers, scientists, and drug development professionals involved in preclinical and clinical studies of Felbamate.

Introduction

Felbamate (2-phenyl-1,3-propanediol dicarbamate) is an antiepileptic drug used in the treatment of seizures.^[1] Accurate determination of its concentration in brain tissue is crucial for pharmacokinetic studies, understanding its distribution in the central nervous system, and elucidating its mechanism of action. The use of a stable isotope-labeled internal standard, such as **Felbamate-d5**, is the gold standard for quantitative LC-MS/MS analysis, as it corrects for matrix effects and variations in sample preparation and instrument response.

This application note details a robust and sensitive LC-MS/MS method for the quantification of Felbamate in brain tissue homogenates. The protocol covers sample preparation, chromatographic separation, and mass spectrometric detection.

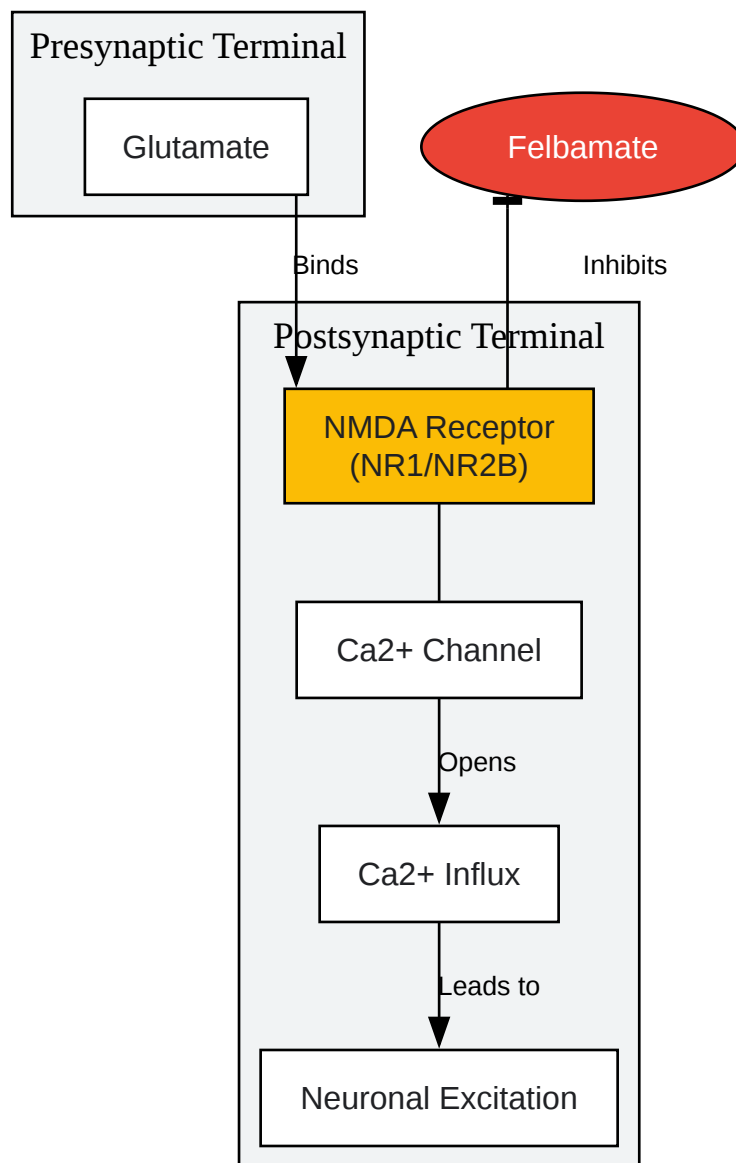
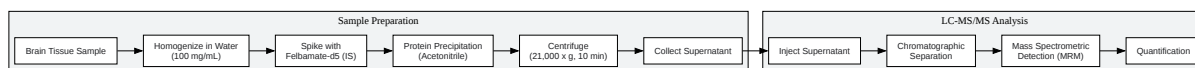
Quantitative Data Summary

The following table summarizes the performance characteristics of a comparable LC-MS/MS method for Felbamate quantification in mouse brain tissue.^[1]

Parameter	Value
Lower Limit of Quantification (LLOQ)	25 pg/mg of tissue
Calibration Curve Range	25–5000 pg/mg in tissue homogenates
Accuracy (within-run)	94.1% to 97.1%
Precision (within-run, as RSD)	0.4% to 8.4%
Accuracy (between-run)	92.5% to 99.7%
Precision (between-run, as RSD)	1.1% to 5.9%
Average Recovery from Brain Tissue	97%

Experimental Workflow

The overall experimental workflow for the determination of Felbamate in brain tissue is depicted below.



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References

- 1. Rapid and sensitive LC–MS/MS method for determination of felbamate in mouse plasma and tissues and human plasma - PMC [pmc.ncbi.nlm.nih.gov]
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